

Ginsenoside Rg5 structure and chemical properties

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Compound of Interest

Compound Name: Ginsenoside Rg5

Cat. No.: B1139375

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An In-depth Technical Guide on **Ginsenoside Rg5**: Structure, Properties, and Mechanisms of Action

Introduction

Ginsenoside Rg5 is a rare, minor ginsenoside predominantly formed during the steaming and processing of ginseng (*Panax ginseng* C.A. Meyer).[1][2] It is derived from the deglycosylation of major ginsenosides like Rb1 and the dehydration of ginsenoside Rg3.[1][3] Unlike the more abundant ginsenosides found in raw ginseng, Rg5 exhibits superior pharmaceutical effects and higher bioavailability, attributed to its lower molecular weight and increased lipophilicity, which facilitates cellular uptake.[1] This technical guide provides a comprehensive overview of the chemical structure, properties, experimental analysis, and key signaling pathways associated with **Ginsenoside Rg5**, targeting researchers and professionals in drug development.

Chemical Structure and Properties

Ginsenoside Rg5 possesses the characteristic four-ring hydrophobic structure common to all ginsenosides. Its chemical name is (3 β ,12 β ,20E)-12-hydroxydammar-20(22), 24-dien-3-yl-2-O- β -d-glucopyranosyl- β -d-glucopyranoside. The structure consists of a dammarane-type saponin backbone with two sugar moieties attached at the C-3 position.

Physicochemical and Identification Data

The key chemical and physical properties of **Ginsenoside Rg5** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₄₂ H ₇₀ O ₁₂	
Molecular Weight	767.0 g/mol	
CAS Number	186763-78-0	
Appearance	White to off-white crystalline powder	
Purity	≥98%	
Solubility	Soluble in DMSO (100 mg/mL), DMF (10 mg/mL), and Ethanol (10 mg/mL). Insoluble in water.	
Storage	Store at -20°C, protected from light.	
AlogP	2.95	
Polar Surface Area	198.76 Å ²	

Experimental Protocols

Detailed methodologies are crucial for the accurate study and application of **Ginsenoside Rg5**. The following sections outline key experimental protocols for its preparation, analysis, and bioactivity assessment.

Preparation of Ginsenoside Rg5 from Ginseng Fibrous Root

This protocol describes an efficient method for preparing **Ginsenoside Rg5** directly from ginseng fibrous root powder (GFRP) via acid-catalyzed conversion.

Optimal Conditions:

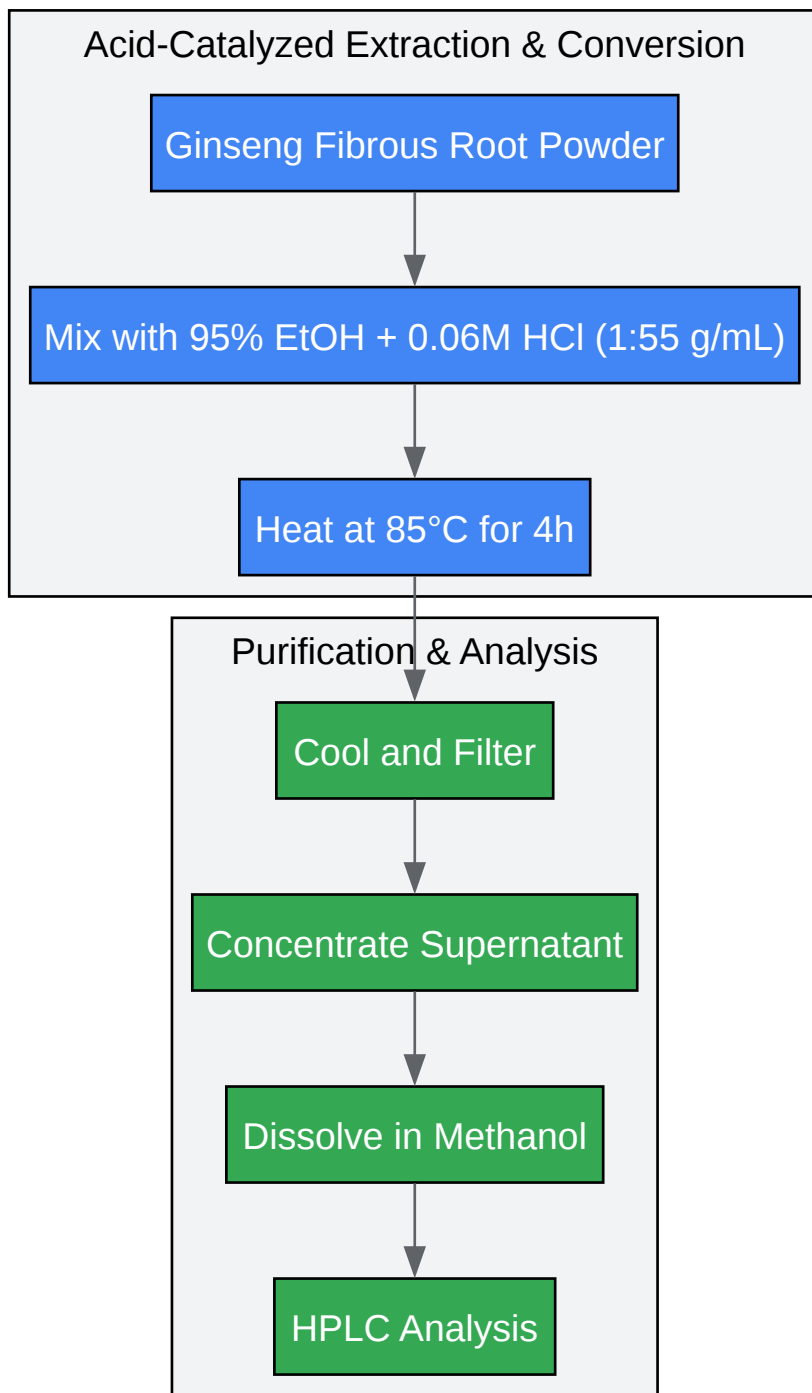
- Extraction Temperature: 85°C
- Acid Concentration (HCl): 0.06 mol/L
- Sample to Solvent Ratio: 1:55 (g/mL)
- Ethanol Concentration: 95%
- Reaction Time: 4 hours

Methodology:

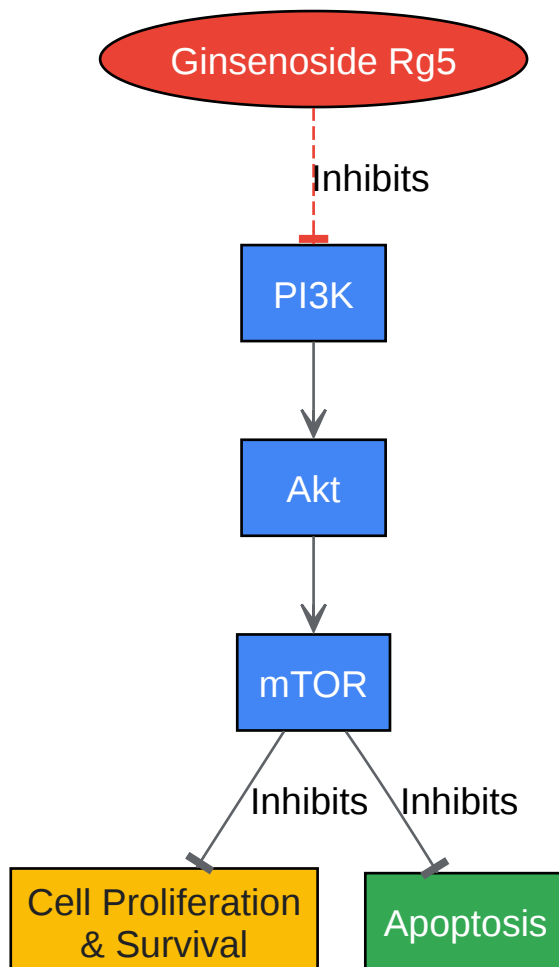
- Ginseng fibrous root powder is mixed with the 95% ethanol solution containing 0.06 mol/L HCl at a ratio of 1:55 g/mL.
- The mixture is heated to 85°C and maintained for 4 hours with agitation. This process integrates the extraction of precursor saponins and their modification into Rg5.
- After the reaction, the mixture is cooled and filtered.
- The supernatant is concentrated under reduced pressure.
- The resulting product is dissolved in HPLC-grade methanol and filtered through a 0.45 µm microfiltration membrane for subsequent HPLC analysis.

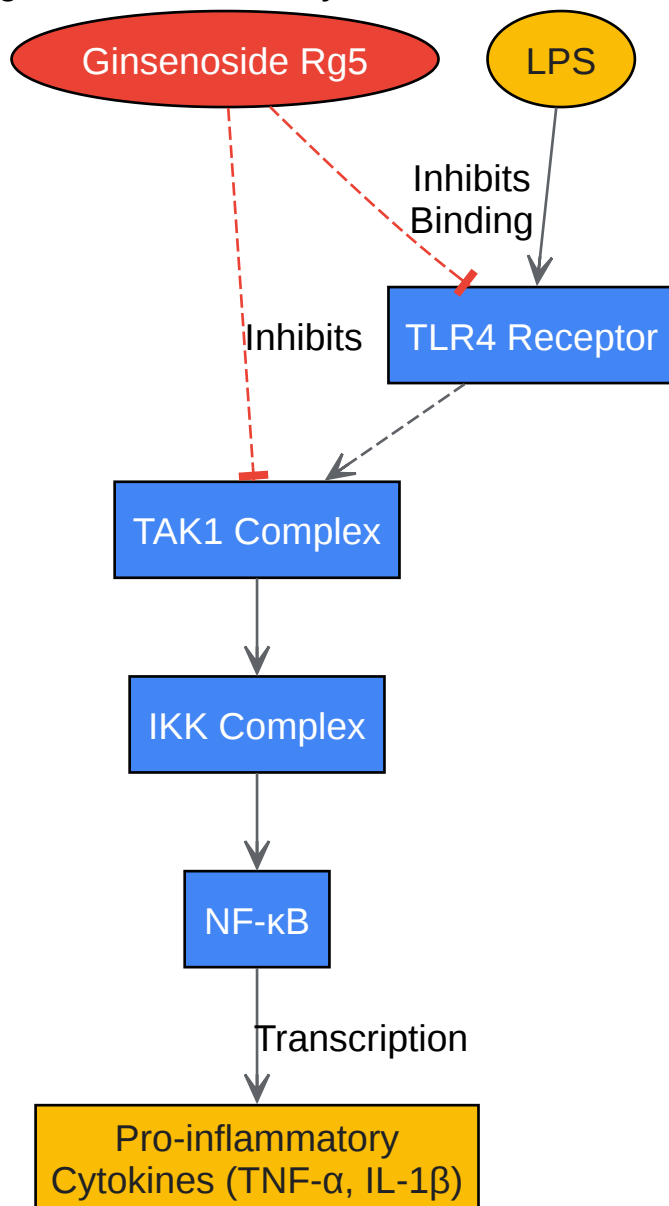
Below is a workflow diagram for the preparation of **Ginsenoside Rg5**.

Workflow for Ginsenoside Rg5 Preparation



Rg5 Inhibition of PI3K/Akt/mTOR Pathway



Rg5 Anti-Inflammatory Mechanism via NF- κ B

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References

- 1. Pharmacological activities of ginsenoside Rg5 (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. worldscientific.com [worldscientific.com]
- 3. researchgate.net [researchgate.net]
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